

Technical Safety & Handling Guide: 3-Chloro-N,N-Dimethylpropan-1-Amine HCl

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Compound of Interest

Compound Name:	<i>Chloro-N,N-dimethylpropylamine hydrochloride</i>
CAS No.:	29158-33-6
Cat. No.:	B15176535

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CAS: 5407-04-5[1][2][3]

Executive Summary

This technical guide provides a rigorous safety and operational framework for handling 3-chloro-N,N-dimethylpropan-1-amine hydrochloride (DMAPC-HCl). Widely used as an alkylating intermediate in the synthesis of phenothiazines (e.g., chlorpromazine) and tricyclic antidepressants (e.g., amitriptyline), its utility is inextricably linked to its reactivity.

Critical Hazard Insight: While the hydrochloride salt is relatively stable, neutralization or exposure to moisture can trigger the formation of a reactive azetidinium ion. This cyclic quaternary ammonium species is a potent electrophile responsible for both the compound's synthetic utility and its genotoxic potential. Researchers must treat this compound as a nitrogen mustard-type alkylating agent.

Part 1: Chemical Identity & Physicochemical Properties[4][5][6]

The stability of DMAPC-HCl is pH-dependent. The protonated amine prevents the intramolecular nucleophilic attack required for cyclization.

Property	Data	Relevance to Safety/Handling
CAS Number	5407-04-5	Unique identifier for inventory/regulatory tracking.
Formula	C ₅ H ₁₃ Cl ₂ N (HCl salt)	Molecular Weight: 158.07 g/mol .[2][3]
Appearance	White to off-white crystalline powder	Hygroscopic. Caking indicates moisture absorption and potential degradation.
Solubility	>2000 g/L (Water)	Highly soluble; rapid environmental dispersion if spilled.
Melting Point	187–190 °C	High thermal stability in solid salt form.
Acidity	Acidic in solution	Keep Acidic. Neutralization triggers rapid cyclization to the toxic azetidinium ion.

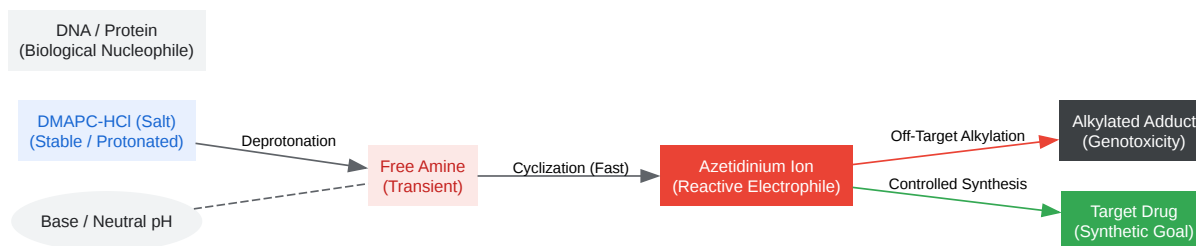
Part 2: Hazard Profiling & Toxicology (Mechanism of Action)

Standard SDSs often list generic irritant warnings. However, the true risk stems from the in-situ generation of the azetidinium ion.

The Azetidinium Mechanism

Under neutral or basic conditions (pH > 7), the free amine acts as an internal nucleophile, displacing the chloride leaving group to form a strained, 4-membered azetidinium ring. This species is highly reactive toward biological nucleophiles (DNA guanine residues), leading to potential mutagenicity.

DOT Diagram 1: Mechanism of Activation & Toxicity



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Caption: The HCl salt is a prodrug-like precursor. Safety depends entirely on preventing premature cyclization to the azetidinium ion.

GHS Classifications[4]

- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[5] Note: Prolonged contact with moisture on skin can cause burns due to HCl release and alkylation.
- Serious Eye Damage: Category 2A (Causes serious eye irritation).
- Germ Cell Mutagenicity: Suspected (Positive in Ames test strains TA1535/TA100 due to alkylating activity) [1].

Part 3: Safe Handling & Storage Protocols

Core Directive: Maintain the compound in its protonated (salt) form until the exact moment of reaction.

1. Storage Requirements

- Environment: Store in a tightly sealed container under an inert atmosphere (Nitrogen/Argon) if possible.

- Desiccation: Use a desiccator. The compound is hygroscopic; absorbed water can facilitate hydrolysis or partial cyclization over time.
- Segregation: Store away from strong bases (NaOH, KOH, amines) and oxidizers. Contact with bases generates the unstable free base immediately.

2. Engineering Controls

- Ventilation: Handle only in a certified chemical fume hood.
- Dust Control: Use a static-free powder funnel to minimize dust generation. Inhalation of dust delivers the alkylating agent directly to lung tissue.

3. Personal Protective Equipment (PPE)[4]

- Respiratory: N95 or P100 respirator if dust formation is uncontrolled.
- Dermal: Double-gloving is recommended.
 - Inner Glove: Nitrile (4 mil).
 - Outer Glove: Nitrile (4-8 mil) or Laminate film (Silver Shield) for prolonged handling.
- Ocular: Chemical splash goggles. Face shield if handling large quantities (>100g).

Part 4: Emergency Response & Deactivation

Self-Validating Protocol: In the event of a spill, the priority is to prevent the formation of the azetidinium ion or quench it if formed.

Spill Cleanup (Solid)

- Isolate: Evacuate non-essential personnel.
- PPE: Don full PPE including respiratory protection.
- Containment: Cover spill with a dry absorbent pad to prevent spreading.
- Removal: Sweep up carefully (avoid dust) into a sealable container.

- Decontamination: Wash the area with dilute acetic acid (5%) followed by soap and water. Rationale: The acid ensures any residual amine remains protonated and does not cyclize on the surface.

Spill Cleanup (Solution)

- Absorb: Use vermiculite or sand.
- Neutralization Warning: DO NOT use bleach or strong base to clean the spill. Bases will activate the compound.
- Disposal: Incineration is the preferred disposal method for alkylating agents.

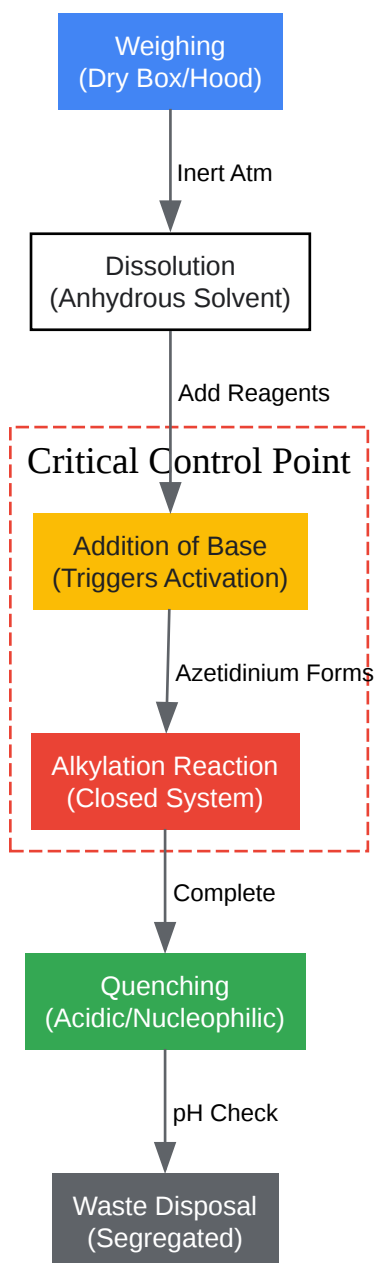
First Aid

- Skin Contact: Immediately wash with soap and copious water for 15 minutes.^[5] Do not use ethanol, as it may increase skin absorption.
- Eye Contact: Rinse cautiously with water for 15 minutes.^[5] Lift eyelids. Seek immediate medical attention.

Part 5: Application Context (Synthesis Workflow)

In drug development, DMAPC-HCl is used to attach a dimethylaminopropyl side chain. The reaction relies on the in situ generation of the azetidinium ion, usually by treating the salt with a base (e.g., NaH, NaOH) in the presence of the nucleophile (e.g., phenothiazine).

DOT Diagram 2: Safe Synthesis Workflow



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Caption: The "Critical Control Point" marks the phase where the toxic alkylating species is active. Engineering controls must be highest here.

References

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